

# Standard Operating Procedure: Handling Creatine in a Laboratory Setting

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## Compound of Interest

Compound Name: Creatine

Cat. No.: B1669601

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This document provides essential safety and logistical information for the handling, storage, and disposal of **creatine** in a research environment. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to maintain the integrity of the product.

## Hazard Identification and Risk Assessment

While some safety data sheets (SDS) for dilute **creatine** solutions may not classify it as hazardous, pure **creatine** monohydrate powder is associated with specific risks.<sup>[1][2]</sup> According to multiple safety data sheets, **creatine** monohydrate is considered a hazardous substance under OSHA 29 CFR 1910.1200 and can cause skin, eye, and respiratory irritation.<sup>[3][4][5]</sup>

Summary of Hazards:

Hazard Classification	GHS Hazard Statement	Description
Skin Irritation (Category 2)	H315	Causes skin irritation. <sup>[3][4]</sup>
Eye Irritation (Category 2)	H319	Causes serious eye irritation. <sup>[3][4]</sup>

| Specific Target Organ Toxicity - Single Exposure (Category 3) | H335 | May cause respiratory irritation.<sup>[3]</sup> |

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **creatine** powder to mitigate the risks of exposure.<sup>[6]</sup>

Required Personal Protective Equipment:

Area of Protection	Required PPE	Specifications
Eyes/Face	Safety Glasses or Chemical Splash Goggles	Must have side shields. <sup>[7]</sup> <sup>[8]</sup> Goggles are required if there is a splash hazard. <sup>[7]</sup> <sup>[9]</sup>
Skin/Body	Lab Coat & Chemical-Resistant Gloves	A lab coat should be worn to protect personal clothing. <sup>[6]</sup> <sup>[8]</sup> Nitrile or other chemical-resistant gloves must be inspected before use. <sup>[7]</sup> <sup>[10]</sup>

| Respiratory | NIOSH-Approved Respirator | A dust mask or respirator is necessary when handling the powder outside of a ventilated enclosure to prevent inhalation.<sup>[9]</sup> |

## Operational Plan: Handling and Storage

### 3.1. Engineering Controls

- Handle **creatine** powder in a well-ventilated area.<sup>[11]</sup>
- Use a local exhaust ventilation system, such as a fume hood or a powder containment hood, especially when weighing or transferring the powder, to minimize dust generation.<sup>[3]</sup><sup>[7]</sup><sup>[10]</sup>

### 3.2. Handling Procedure

- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that all necessary PPE is available and in good condition.

- Donning PPE: Put on a lab coat, followed by safety glasses/goggles, and finally, gloves. If not using a ventilated enclosure, a dust respirator is required.
- Weighing and Transfer: Carefully scoop or pour the powder to avoid creating airborne dust. [\[2\]](#)[\[3\]](#)
- Post-Handling: Once the task is complete, securely seal the **creatine** container.
- Decontamination: Clean all equipment and surfaces that may have come into contact with **creatine**. Wash hands thoroughly with soap and water after removing gloves.[\[4\]](#)
- PPE Removal: Remove PPE in the reverse order it was put on (gloves, lab coat, eye protection) to prevent cross-contamination.

3.3. Storage Plan Proper storage is crucial to maintain the stability and quality of **creatine**.[\[12\]](#)

Storage Condition	Recommendation	Rationale
Temperature	Store at room temperature (15-25°C or 59-77°F). <a href="#">[13]</a> <a href="#">[14]</a>	Extreme heat can accelerate degradation. <a href="#">[15]</a> Refrigeration is not necessary and can introduce moisture. <a href="#">[15]</a>
Environment	Keep in a cool, dry place. <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[16]</a>	Moisture is the primary cause of degradation, leading to clumping and conversion to creatinine. <a href="#">[15]</a> <a href="#">[17]</a>
Container	Store in a tightly sealed, opaque container. <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[18]</a>	Prevents exposure to moisture and air, and protects from light which can cause degradation. <a href="#">[17]</a>

| Location | Store away from direct sunlight and heat sources.[\[15\]](#)[\[16\]](#) | UV light and heat can degrade the compound over time.[\[15\]](#) |

## Emergency and Disposal Plan

#### 4.1. Spill Response

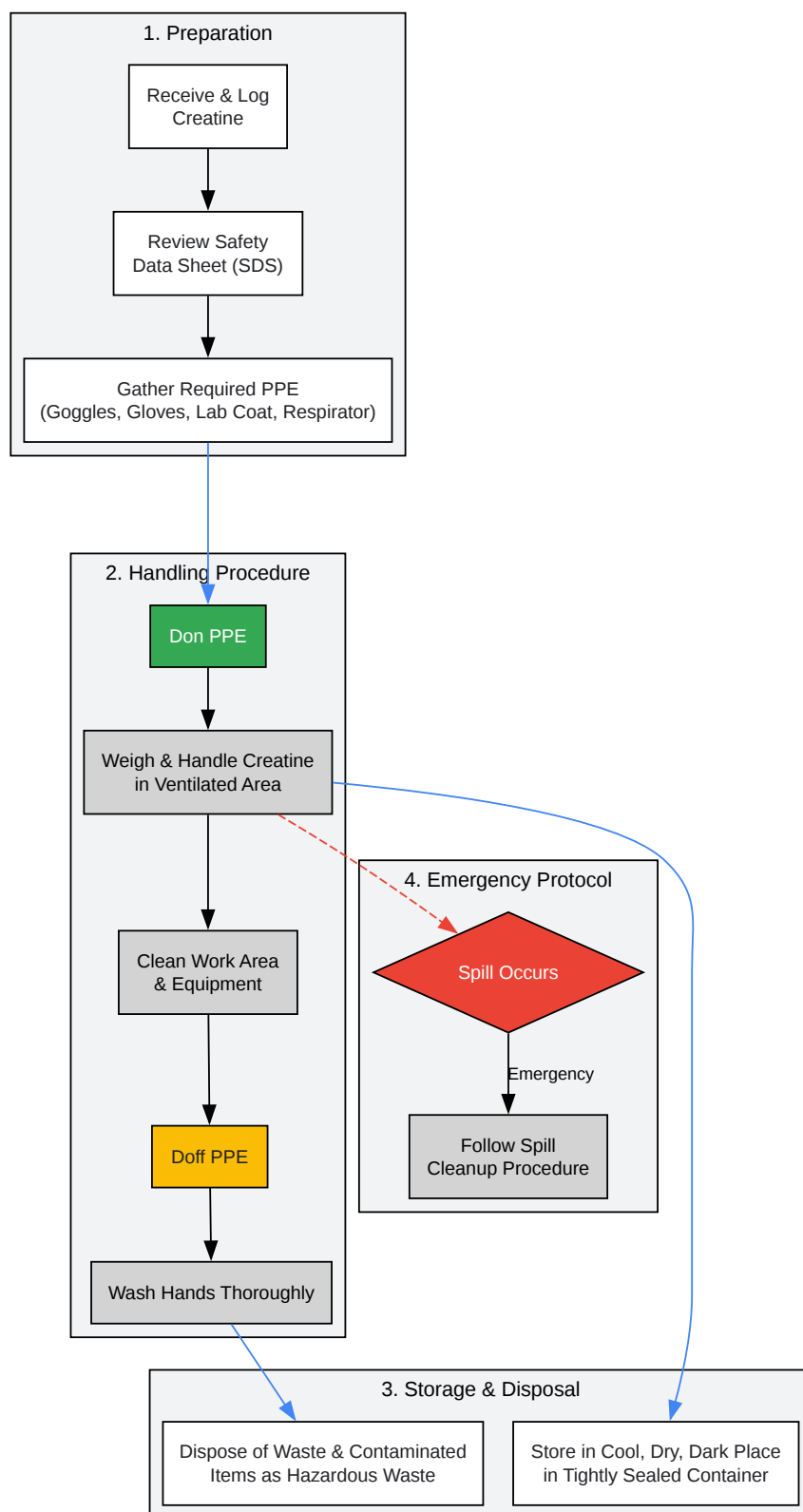
- Evacuate personnel from the immediate area if a large amount of dust is generated.
- Wear appropriate PPE, including respiratory protection, before cleaning the spill.
- Carefully sweep or scoop up the spilled solid material, avoiding the creation of dust.[\[2\]](#)[\[10\]](#)
- Place the collected material into a suitable, labeled, and sealed container for chemical waste disposal.[\[3\]](#)
- Do not allow the product to enter drains.[\[3\]](#)
- Clean the spill area with soap and water once the solid material has been removed.

#### 4.2. First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[\[2\]](#)[\[7\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water. If irritation develops or persists, seek medical attention.[\[3\]](#)[\[7\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms appear.[\[3\]](#)[\[7\]](#)
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek medical attention if symptoms occur.[\[2\]](#)[\[7\]](#)

#### 4.3. Disposal Plan

- Dispose of unused or expired **creatine** as chemical waste.
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[10\]](#)
- Contaminated materials, such as gloves, wipes, and empty containers, should also be disposed of in accordance with institutional and local hazardous waste regulations.[\[10\]](#) Do not dispose of them in standard trash.



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Caption: Workflow for the safe handling of **creatine** in a laboratory setting.

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